In-Depth Technical Guide: Structure Elucidation of 2-Cyclopropylpent-4-ynoic Acid

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *2-Cyclopropylpent-4-ynoic acid*

Cat. No.: *B13437366*

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This document serves as an in-depth technical guide to the comprehensive structure elucidation of **2-Cyclopropylpent-4-ynoic acid**. As a Senior Application Scientist, the following narrative is structured to provide not just a methodology, but a strategic and logical framework for confirming the molecular architecture of this compound, emphasizing the causality behind experimental choices to ensure scientific integrity and trustworthiness in the final assignment.

Foreword: The Rationale for a Multi-Modal Approach

The structure of **2-Cyclopropylpent-4-ynoic acid**, featuring a strained cyclopropyl ring, a terminal alkyne, and a carboxylic acid, presents a unique combination of functionalities. This complexity necessitates a multi-technique analytical approach. Relying on a single analytical method is insufficient; instead, we construct a self-validating system where data from orthogonal techniques converge to a single, unambiguous structural conclusion. This guide outlines such a system, from initial functional group identification to the fine-grained mapping of atomic connectivity.

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Part 1: Foundational Analysis - Molecular Formula and Functional Group Identification

The initial phase of structure elucidation focuses on establishing the fundamental building blocks of the molecule: its elemental composition and the types of functional groups present.

High-Resolution Mass Spectrometry (HRMS): Defining the Elemental Composition

Expertise & Experience: The first critical step is to move beyond nominal mass and determine the exact elemental formula. High-Resolution Mass Spectrometry provides the necessary mass accuracy to distinguish between isobars (molecules with the same nominal mass but different elemental compositions). For a molecule like **2-Cyclopropylpent-4-ynoic acid**, this is non-negotiable for confirming the presence of the expected atoms in their correct ratios.

Protocol: Electrospray Ionization Time-of-Flight (ESI-TOF) HRMS

- Sample Preparation: A dilute solution of the analyte is prepared in a suitable solvent such as methanol or acetonitrile (typically 1 mg/mL).
- Ionization: ESI is the method of choice due to the presence of the acidic proton on the carboxylic acid, which allows for efficient formation of the deprotonated molecule $[M-H]^-$ in negative ion mode.
- Mass Analysis: The ions are guided into a Time-of-Flight (TOF) mass analyzer, which measures the mass-to-charge ratio (m/z) with high precision (typically < 5 ppm).
- Data Analysis: The measured m/z of the molecular ion is compared against a database of theoretical exact masses for potential chemical formulas.

Data Presentation: Expected HRMS Data

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Parameter	Value
Molecular Formula	$C_8H_{10}O_2$
Theoretical Exact Mass	138.0681 u
Ionization Mode	ESI Negative
Observed Ion	$[M-H]^-$
Expected m/z	137.0603
Measured m/z (Example)	137.0605
Mass Accuracy	< 2 ppm

Fourier-Transform Infrared (FTIR) Spectroscopy: A Functional Group Fingerprint

Expertise & Experience: FTIR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule. The vibrational frequencies of specific bonds provide a characteristic "fingerprint." For **2-Cyclopropylpent-4-ynoic acid**, we anticipate clear signals for the carboxylic acid and the terminal alkyne.

Protocol: Attenuated Total Reflectance (ATR) FTIR

- Sample Preparation: A small amount of the neat sample (liquid or solid) is placed directly onto the ATR crystal (e.g., diamond).
- Data Acquisition: An infrared spectrum is acquired by measuring the absorption of IR radiation by the sample.
- Spectral Interpretation: The spectrum is analyzed for characteristic absorption bands.

Data Presentation: Key IR Absorption Bands

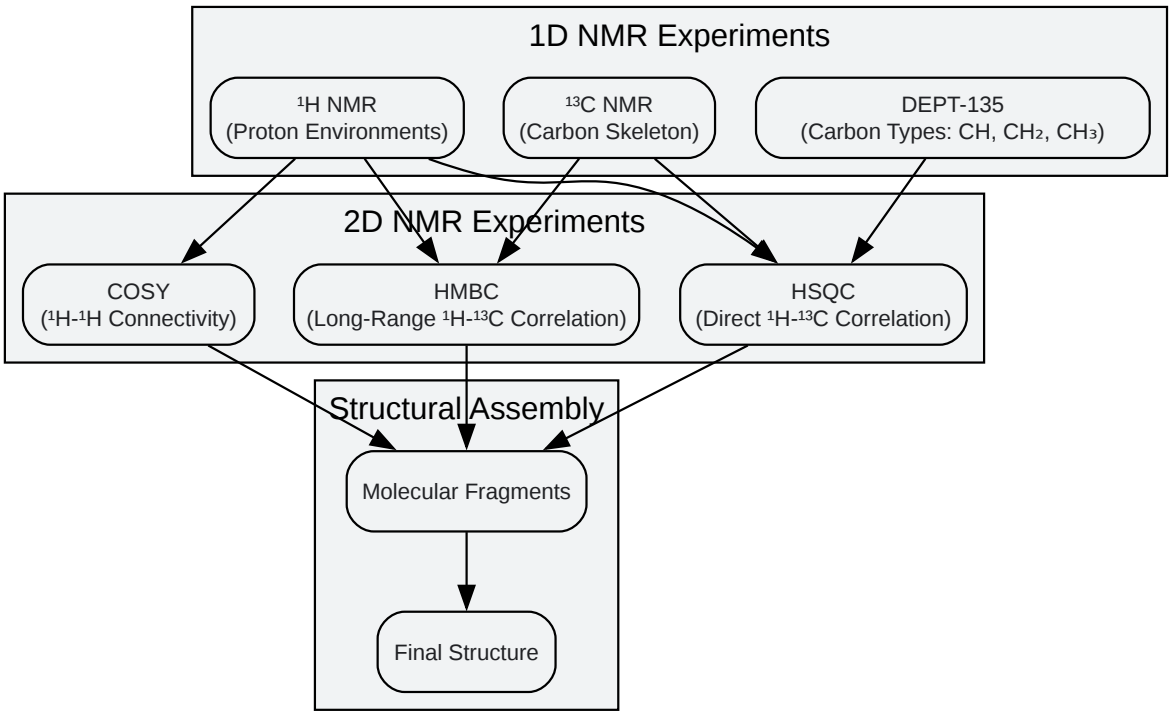
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Wavenumber (cm^{-1})	Intensity	Assignment
3300–2500	Broad	O-H stretch of the carboxylic acid
~3300	Sharp, Strong	≡C-H stretch of the terminal alkyne
~2120	Sharp, Medium	C≡C stretch of the terminal alkyne
~1710	Strong	C=O stretch of the carboxylic acid

Part 2: Unraveling the Connectivity - A Suite of NMR Techniques

Nuclear Magnetic Resonance (NMR) spectroscopy is the cornerstone of structure elucidation, providing detailed information about the chemical environment and connectivity of each atom.

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Caption: Workflow for NMR-based structure elucidation.

¹H NMR Spectroscopy: Mapping the Proton Skeleton

Expertise & Experience: ¹H NMR provides information on the chemical shift, integration (relative number of protons), and multiplicity (number of neighboring protons) for each unique proton in the molecule. The highly shielded protons of the cyclopropyl ring are expected to appear at an unusually high field (low ppm).

Protocol: ¹H NMR Spectroscopy

- Sample Preparation: Dissolve ~5 mg of the sample in a deuterated solvent (e.g., $CDCl_3$) containing a reference standard (e.g., TMS).
- Data Acquisition: Acquire the spectrum on a high-field NMR spectrometer (≥400 MHz).

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- Data Analysis: Process the FID and analyze the resulting spectrum for chemical shifts, integrations, and coupling patterns.

Data Presentation: Expected ^{1}H NMR Data (in $CDCl_3$)

Chemical Shift (δ, ppm)	Integration	Multiplicity	Assignment
10-12	1H	Broad Singlet	COOH
~2.6	1H	Multiplet	α-CH
~2.4	2H	Multiplet	CH_2
~2.0	1H	Triplet	≡C-H
~1.1	1H	Multiplet	Cyclopropyl CH
0.5-0.9	4H	Multiplet	Cyclopropyl CH_2

^{13}C NMR and DEPT-135: Characterizing the Carbon Framework

Expertise & Experience: ^{13}C NMR reveals the number of unique carbon environments, while the DEPT-135 experiment differentiates between CH/CH_3 (positive signals) and CH_2 (negative signals) carbons. Quaternary carbons are absent in DEPT-135 spectra.

Protocol: ^{13}C NMR and DEPT-135 Spectroscopy

- Sample Preparation: The same sample from the ^{1}H NMR experiment is used.
- Data Acquisition: Acquire a proton-decoupled ^{13}C spectrum and a DEPT-135 spectrum.
- Data Analysis: Correlate the signals from both spectra to assign the type of each carbon.

Data Presentation: Expected ^{13}C NMR and DEPT-135 Data (in $CDCl_3$)

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Chemical Shift (δ, ppm)	DEPT-135 Signal	Assignment
~178	Absent	C=O
~82	Absent	C≡CH
~70	Positive	C≡CH
~45	Positive	α-CH
~25	Negative	CH_2
~15	Positive	Cyclopropyl CH
~5-10	Negative	Cyclopropyl CH_2

2D NMR: Assembling the Pieces

Expertise & Experience: 2D NMR is essential for unambiguously connecting the molecular fragments identified by 1D NMR.

- COSY (Correlation Spectroscopy): Reveals ^1H-^1H coupling networks. We expect to see correlations between the α-CH and the adjacent cyclopropyl CH and CH_2 protons.
- HSQC (Heteronuclear Single Quantum Coherence): Directly correlates each proton to its attached carbon. This is a powerful tool for definitively assigning carbon signals.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over 2-3 bonds. This is critical for identifying quaternary carbons and linking fragments. For instance, a correlation between the α-CH proton and the carbonyl carbon (C=O) would confirm their connectivity.

Part 3: Final Structure Verification and Conclusion

The convergence of data from HRMS, FTIR, and a comprehensive suite of NMR experiments provides an undeniable and self-validating confirmation of the structure of **2-Cyclopropylpent-4-ynoic acid**. The HRMS establishes the elemental formula, the FTIR identifies the key functional groups, and the detailed NMR analysis pieces together the atomic connectivity, leaving no ambiguity. This rigorous, multi-modal approach ensures the highest level of scientific

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integrity, providing a solid foundation for any future research or development involving this molecule.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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